

DMPQ dihydrochloride stability at room temperature.

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Compound of Interest

Compound Name: DMPQ Dihydrochloride

Cat. No.: B607160

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DMPQ Dihydrochloride Technical Support Center

Welcome to the technical support resource for **DMPQ Dihydrochloride**. This guide provides answers to frequently asked questions and detailed protocols to assist researchers, scientists, and drug development professionals in their experiments.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: What are the recommended storage conditions for solid **DMPQ dihydrochloride**?

A1: Solid **DMPQ dihydrochloride** is stable when stored at room temperature.[1][2] For optimal long-term stability, it is recommended to keep the compound in a tightly sealed container, desiccated, and away from moisture.[3][4] One supplier notes stability for at least four years under these conditions.[2]

Q2: I received my solid **DMPQ dihydrochloride** shipment at ambient temperature. Is the product compromised?

A2: No, the product should not be compromised. **DMPQ dihydrochloride** is considered stable for shipping at room temperature for periods of at least two weeks.[5] The solid-state stability data indicates it can be stored at room temperature for extended durations.[2]

Q3: How should I store **DMPQ dihydrochloride** after dissolving it?

A3: Once dissolved, **DMPQ dihydrochloride** solutions should not be stored at room temperature. The recommended storage condition for stock solutions is in aliquots at -20°C for up to one month or at -80°C for up to six months.[1][5][6] Always store in sealed containers to protect from moisture.[5][6] It is also advisable to avoid repeated freeze-thaw cycles.[1]

Q4: My **DMPQ dihydrochloride** solution was left at room temperature for several hours. Can I still use it?

A4: There is no specific data available on the short-term stability of **DMPQ dihydrochloride** solutions at room temperature. The manufacturer's recommendations strongly advise against it. To ensure the integrity of your experiment and the potency of the inhibitor, it is best practice to prepare fresh solutions or use properly stored frozen aliquots. If the solution must be used, the results should be interpreted with caution, as some degradation may have occurred.

Q5: How can I tell if my **DMPQ dihydrochloride** has degraded?

A5: Visual inspection may reveal discoloration or changes in the physical appearance of the solid compound or solution. However, chemical degradation is often not visible. The most definitive way to assess degradation is through analytical methods such as High-Performance Liquid Chromatography (HPLC) to check for purity and the appearance of degradation peaks. A loss of efficacy in your experimental model compared to a fresh sample would also suggest degradation.

Q6: I'm having trouble dissolving **DMPQ dihydrochloride**. What can I do?

A6: **DMPQ dihydrochloride** is soluble in water up to 100 mM and in PBS (pH 7.2) at 10 mg/mL.[1][2] If you encounter solubility issues, you can gently warm the solution to 37°C and sonicate it in an ultrasonic bath for a short period to facilitate dissolution.[1] If using water to prepare a stock solution, it is recommended to sterilize it by passing it through a 0.22 µm filter before use in cell culture.[6]

Data Summary: Stability and Storage Conditions

The following table summarizes the recommended storage and stability data for **DMPQ dihydrochloride**.

Form	Condition	Temperature	Duration	Recommendations	Citations
Solid	Long-term Storage	Room Temp.	≥ 4 years	Store desiccated and protected from moisture.	[2][3][4]
Shipping	Room Temp.	< 2 weeks	Standard shipping condition.	[5]	
In Solution	Short-term Storage	-20°C	≤ 1 month	Aliquot to avoid freeze-thaw cycles; keep sealed.	[1][5][6]
Long-term Storage	-80°C	≤ 6 months	Aliquot to avoid freeze-thaw cycles; keep sealed.	[1][5][6]	

Experimental Protocols

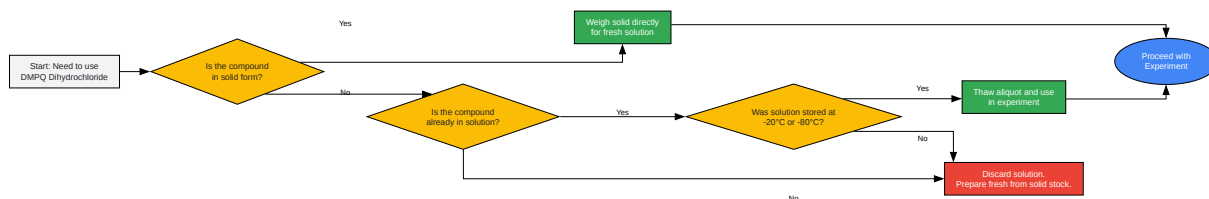
Protocol 1: Preparation of a 10 mM Stock Solution in PBS

- Pre-Experiment Preparation:
 - Allow the vial of solid **DMPQ dihydrochloride** (M.Wt: 339.22 g/mol) to equilibrate to room temperature before opening to prevent condensation.
 - Prepare sterile phosphate-buffered saline (PBS) at pH 7.2.
- Calculation:
 - To prepare a 10 mM stock solution, you will need 3.3922 mg of **DMPQ dihydrochloride** per 1 mL of PBS.

- Calculation: $10 \text{ mmol/L} * 1 \text{ L}/1000 \text{ mL} * 339.22 \text{ g/mol} * 1000 \text{ mg/g} = 3.3922 \text{ mg/mL}$
- Dissolution:
 - Weigh the required amount of **DMPQ dihydrochloride** powder accurately and place it in a sterile conical tube.
 - Add the calculated volume of sterile PBS (pH 7.2).
 - Vortex the solution thoroughly. If the compound does not dissolve completely, proceed to the next step.
- Assisted Solubilization (If Necessary):
 - Gently warm the tube in a 37°C water bath for 5-10 minutes.
 - Place the tube in an ultrasonic bath for 5-10 minutes to aid dissolution.[\[1\]](#)
 - Visually inspect the solution to ensure all solid has dissolved.
- Storage:
 - Dispense the stock solution into single-use, sterile microcentrifuge tubes (aliquots).
 - Label the aliquots clearly with the compound name, concentration, and date of preparation.
 - For storage up to one month, place aliquots at -20°C. For longer-term storage (up to six months), store at -80°C.[\[6\]](#)

Visualizations

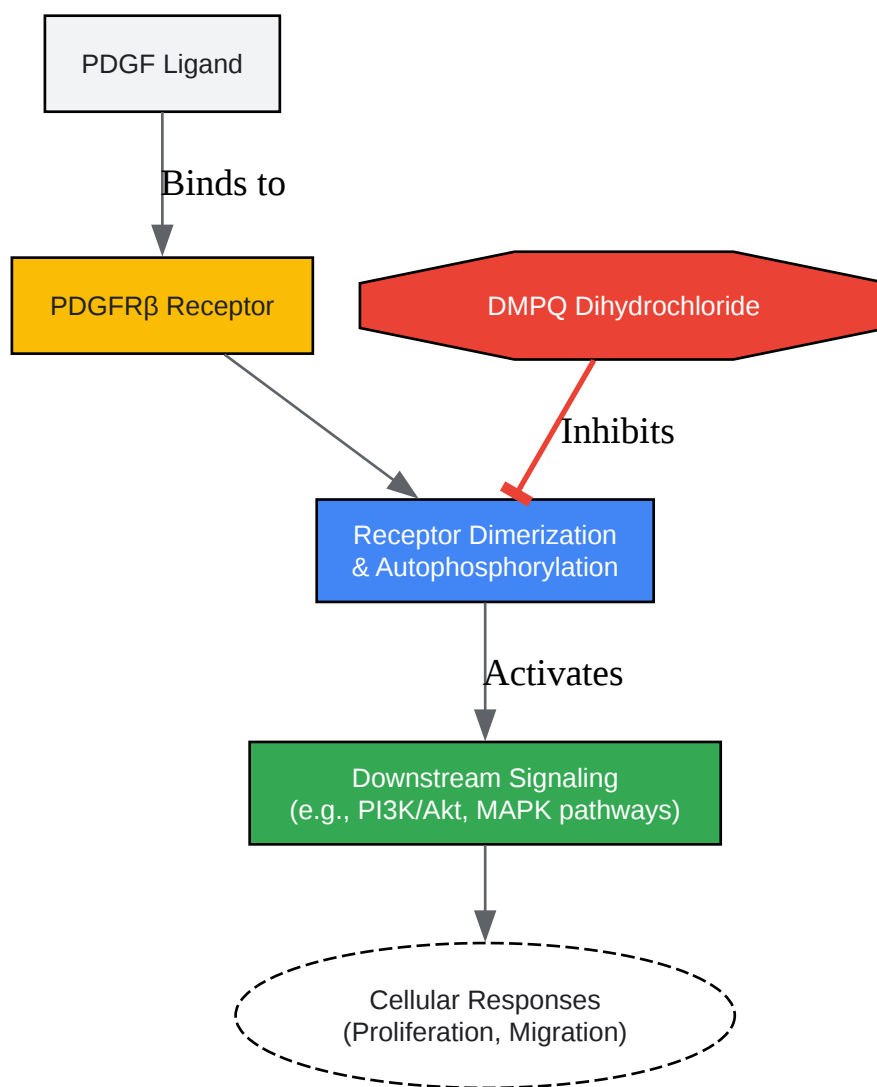
Logical & Experimental Workflows



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Caption: **DMPQ Dihydrochloride** usage and stability decision workflow.

Signaling Pathway



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Caption: Inhibition of PDGFRβ signaling by **DMPQ dihydrochloride**.

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